

## Environmental fate and persistence of 2,3,4-Trichlorobenzenethiol

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Compound of Interest

Compound Name: 2,3,4-Trichlorobenzenethiol

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# **Environmental Fate and Persistence of Trichlorobenzenes (TCBs)**

Trichlorobenzenes are synthetic chemical compounds that have been used as solvents, dye carriers, and chemical intermediates.[1][2][3] Their release into the environment can occur during production, use, and disposal, as well as through the degradation of more highly chlorinated benzenes.[2][3] Due to their chemical stability, they are relatively persistent in the environment.[2]

## **Physicochemical Properties**

The environmental behavior of TCBs is governed by their physicochemical properties. They are characterized by low to moderate volatility, low water solubility, and a tendency to adsorb to organic matter in soil and sediment.[4][5]

Table 1: Physicochemical Properties of Trichlorobenzene Isomers



Property	1,2,3- Trichlorobenze ne	1,2,4- Trichlorobenze ne	1,3,5- Trichlorobenze ne	Reference
CAS Number	87-61-6	120-82-1	108-70-3	[4]
Molecular Formula	C <sub>6</sub> H <sub>3</sub> Cl <sub>3</sub>	C <sub>6</sub> H <sub>3</sub> Cl <sub>3</sub>	C <sub>6</sub> H <sub>3</sub> Cl <sub>3</sub>	[6]
Molecular Weight ( g/mol )	181.45	181.45	181.45	[6]
Melting Point (°C)	53	17	64	[4]
Boiling Point (°C)	218-219	213	208	[4]
Water Solubility (mg/L at 25°C)	21	40	5.3	[4]
Vapor Pressure (Pa at 25°C)	28	61	32	[4]
Log Octanol- Water Partition Coefficient (log K <sub>o</sub> w)	4.04	4.02	3.85 - 4.30	[4][6]
Henry's Law Constant (atm·m³/mol at 25°C)	1.8 x 10 <sup>-3</sup>	2 x 10 <sup>-3</sup>	2.1 x 10 <sup>-3</sup>	[5]
Organic Carbon- Water Partition Coefficient (log K <sub>o</sub> c)	2.8 - 3.9	2.8 - 3.9	2.8 - 3.9	[5]

## **Environmental Fate Processes**



The primary fate processes for TCBs in the environment are volatilization, sorption, biodegradation, and photolysis.

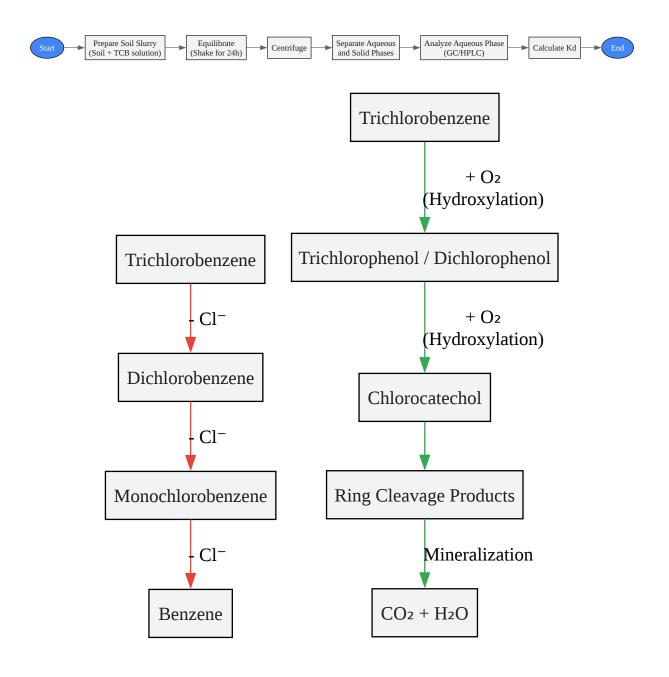
- 1. Volatilization: TCBs are moderately volatile and can partition from water and soil surfaces into the atmosphere.[1][2] The volatilization half-lives for 1,2,4-trichlorobenzene from surface water have been estimated to range from 11 to 22 days.[1]
- 2. Sorption: With high log K<sub>o</sub>w and log K<sub>o</sub>c values, TCBs have a strong tendency to adsorb to soil organic matter and sediment.[1][5] This sorption reduces their mobility in soil and their bioavailability for degradation.[5]
- 3. Biodegradation: The biodegradation of TCBs is generally a slow process. Under aerobic conditions, mineralization rates are low.[3][7] Anaerobic conditions, however, can facilitate reductive dechlorination, where chlorine atoms are sequentially removed from the benzene ring, leading to the formation of less chlorinated benzenes.[2][3]

Table 2: Biodegradation Half-Lives of Trichlorobenzenes

Isomer	Environment	Half-Life	Reference
1,2,3- Trichlorobenzene	Anaerobic sediment slurry	~23 days	[3]
1,2,4- Trichlorobenzene	Anaerobic sediment slurry	~41 days	[3]
1,3,5- Trichlorobenzene	Anaerobic sediment slurry	~35 days	[3]

4. Photolysis: In the atmosphere, TCBs are degraded by reaction with photochemically produced hydroxyl radicals, with estimated half-lives ranging from 16 to 38 days.[2] In water, direct photolysis is slow, but the presence of photosensitizing agents can enhance photodegradation.[1][8]





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